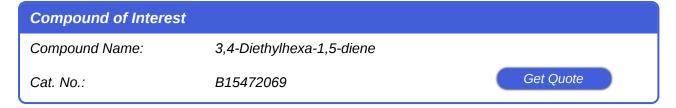


Technical Guide: Racemic 3,4-Diethylhexa-1,5-diene

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Racemic **3,4-diethylhexa-1,5-diene** is a non-conjugated diene with the chemical formula C10H18. As a member of the **1,5-diene** family, its most notable chemical characteristic is its propensity to undergo the Cope rearrangement, a thermally induced[1][1]-sigmatropic rearrangement. This technical guide provides a comprehensive overview of the known properties, a putative synthesis protocol, and the characteristic reactions of racemic **3,4-diethylhexa-1,5-diene**. Due to the limited availability of experimental data for this specific compound, some information has been extrapolated from closely related analogs and established principles of organic chemistry.

Physicochemical Properties

The known physicochemical properties of racemic **3,4-diethylhexa-1,5-diene** are summarized in the table below. It is important to note that experimental data for this compound is scarce in publicly available literature.



Property	Value	Source
Molecular Formula	C10H18	NIST WebBook
Molecular Weight	138.25 g/mol	NIST WebBook
Boiling Point	144 °C (at 742 Torr)	LookChem
Density	0.7526 g/cm³ (at 23 °C)	LookChem
Solubility	Data not available. Expected to be soluble in non-polar organic solvents (e.g., hexane, ether, dichloromethane) and insoluble in water.	General chemical principles

Synthesis

A detailed experimental protocol for the synthesis of racemic **3,4-diethylhexa-1,5-diene** is not readily available in the literature. However, a plausible synthetic route can be adapted from the well-established synthesis of its lower homolog, **3,4-dimethylhexa-1,5-diene**. The proposed method involves the Wittig olefination of an appropriate aldehyde.

Proposed Experimental Protocol: Synthesis of Racemic 3,4-diethylhexa-1,5-diene

Principle: This synthesis is based on the Wittig reaction, where a phosphorus ylide (Wittig reagent) reacts with an aldehyde to form an alkene. In this case, the racemic mixture of **3,4-diethylhexa-1,5-diene** would be synthesized from 2-ethylbutanal.

Materials:

- Methyltriphenylphosphonium bromide
- n-Butyllithium (n-BuLi) in hexane
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- 2-Ethylbutanal



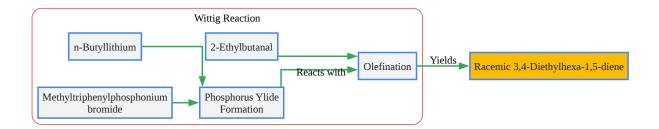
- Saturated aqueous ammonium chloride (NH4Cl) solution
- Anhydrous magnesium sulfate (MgSO4)
- Standard laboratory glassware for inert atmosphere reactions (Schlenk line or glovebox)

Procedure:

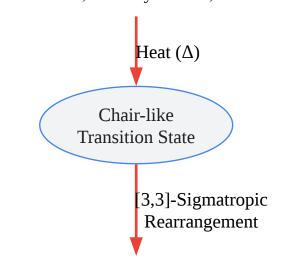
- Preparation of the Wittig Reagent: In a flame-dried, two-necked round-bottom flask equipped with a magnetic stir bar and under an inert atmosphere (e.g., nitrogen or argon), suspend methyltriphenylphosphonium bromide in anhydrous diethyl ether or THF.
- Cool the suspension to 0 °C in an ice bath.
- Slowly add a solution of n-butyllithium in hexane to the suspension with vigorous stirring. The
 formation of the orange-red ylide indicates the completion of the reaction. Allow the mixture
 to stir at 0 °C for 1 hour.
- Wittig Reaction: Cool the ylide solution to -78 °C (dry ice/acetone bath).
- Slowly add a solution of 2-ethylbutanal in the same anhydrous solvent to the ylide solution.
- After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir overnight.
- Work-up: Quench the reaction by the slow addition of a saturated aqueous solution of ammonium chloride.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with diethyl ether.
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: The crude product, a mixture of the desired diene and triphenylphosphine oxide, can be purified by fractional distillation under reduced pressure. Given the boiling point of the target compound, a vacuum distillation is recommended to prevent thermal decomposition.



Synthesis Workflow Diagram



Racemic 3,4-Diethylhexa-1,5-diene



Racemic 3,4-Diethylhexa-1,5-diene

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